In vitro assays for "4-[2-(2-Bromophenoxy)ethyl]morpholine"

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Compound of Interest

Compound Name:	*4-[2-(2-Bromophenoxy)ethyl]morpholine*
CAS No.:	*101558-72-9*
Cat. No.:	*B017197*

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As a Senior Application Scientist, this document provides a detailed guide for the initial in vitro characterization of the novel compound **4-[2-(2-Bromophenoxy)ethyl]morpholine**. This guide is designed for researchers in drug discovery and pharmacology, offering a strategic framework and detailed protocols to elucidate the compound's biological activity.

Introduction to 4-[2-(2-Bromophenoxy)ethyl]morpholine

The molecule **4-[2-(2-Bromophenoxy)ethyl]morpholine** belongs to the morpholine class of heterocyclic compounds. The morpholine ring is considered a "privileged structure" in medicinal chemistry, frequently incorporated into drug candidates to improve physicochemical and pharmacokinetic properties, such as solubility and metabolic stability.[1][2] Appropriately substituted morpholine scaffolds exhibit a wide range of biological activities and can bestow selective affinity for numerous receptors and enzymes.[1]

While the specific biological targets of **4-[2-(2-Bromophenoxy)ethyl]morpholine** are not yet defined, its core structure, featuring a phenoxyethyl amine moiety, is common in ligands

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designed for central nervous system (CNS) targets. Based on structural analogy to known pharmacophores, two high-probability target classes are proposed for initial investigation:

- Sigma-1 Receptor (σ1R): A unique intracellular chaperone protein implicated in neurodegenerative diseases, pain, and psychiatric disorders.[3][4]
- Monoamine Oxidases (MAO-A and MAO-B): Key enzymes that regulate neurotransmitter levels and are validated targets for depression and Parkinson's disease.[5][6]

This document outlines a logical, tiered approach to testing these hypotheses, beginning with fundamental characterization and progressing to specific, target-oriented biochemical assays.

Part 1: Foundational Characterization

Before engaging in complex biological assays, it is critical to establish the compound's basic physicochemical properties and its general effect on cell health. These preliminary data are essential for designing and interpreting all subsequent experiments.

Protocol 1: Aqueous Solubility and Stability Assessment

Rationale: Inaccurate concentration assumptions due to poor solubility are a primary source of artifacts in in vitro assays. This protocol determines the kinetic solubility of the test compound in a standard assay buffer. A brief stability assessment is included to ensure the compound does not degrade under typical experimental conditions.

Materials:

- **4-[2-(2-Bromophenoxy)ethyl]morpholine** (hereafter "Test Compound")
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), pH 7.4
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- 96-well microplates

Procedure:

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- Stock Solution Preparation: Prepare a 10 mM stock solution of the Test Compound in 100% DMSO.
- Serial Dilution: In a 96-well plate, perform a serial dilution of the DMSO stock to create a concentration range (e.g., 2000 µM down to 1 µM).
- Buffer Addition: Add PBS (pH 7.4) to each well, ensuring the final DMSO concentration is ≤1%. Mix thoroughly.
- Incubation: Incubate the plate at room temperature (or 37°C, if relevant for subsequent assays) for 2 hours to allow for precipitation.
- Quantification (t=0): Immediately analyze the supernatant from each well via HPLC-UV to determine the concentration of the soluble compound.
- Stability Check (t=24h): Re-incubate the plate for 24 hours under the same conditions and re-analyze the supernatant by HPLC-UV.
- Data Analysis: The highest concentration at which no precipitation is observed (via visual inspection and HPLC peak area consistency) is the kinetic solubility limit. Compare peak areas between t=0 and t=24h to assess stability. A >15% decrease suggests potential degradation.

Protocol 2: General Cytotoxicity Assessment via MTT Assay

Rationale: A baseline cytotoxicity profile is necessary to distinguish between specific pharmacological effects and general toxicity. The MTT assay measures the metabolic activity of cells, which is a reliable indicator of cell viability.[7] This allows for the selection of non-toxic concentrations for use in subsequent target-specific assays.

Materials:

- HeLa (human cervical cancer) or SH-SY5Y (human neuroblastoma) cell line
- Complete culture medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin)

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- Test Compound stock solution (10 mM in DMSO)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), 5 mg/mL in PBS
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well cell culture plates
- Plate reader (570 nm absorbance)

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.[7]
- Compound Treatment: Prepare serial dilutions of the Test Compound in complete culture medium (e.g., from 100 µM down to 0.1 µM). The final DMSO concentration should not exceed 0.5%. Replace the old medium with the compound-containing medium. Include "vehicle control" (0.5% DMSO) and "untreated control" wells.
- Incubation: Incubate the plate for 24-48 hours at 37°C, 5% CO_2.
- MTT Addition: Add 10 µL of MTT reagent to each well and incubate for 3-4 hours until purple formazan crystals are visible.
- Solubilization: Carefully remove the medium and add 100 µL of solubilization solution to each well. Mix gently to dissolve the formazan crystals.
- Absorbance Reading: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle control. Plot the dose-response curve and determine the CC_{50} (50% cytotoxic concentration) using non-linear regression.

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Parameter	Expected Outcome	Implication for Further Assays
Kinetic Solubility	> 100 µM in PBS + 1% DMSO	Compound is suitable for most in vitro assays without solubility concerns.
Stability	< 15% degradation over 24h	Compound is stable under standard assay conditions.
Cytotoxicity (CC_{50})	> 50 µM	A good therapeutic window exists; use concentrations ≤10 µM for target assays.

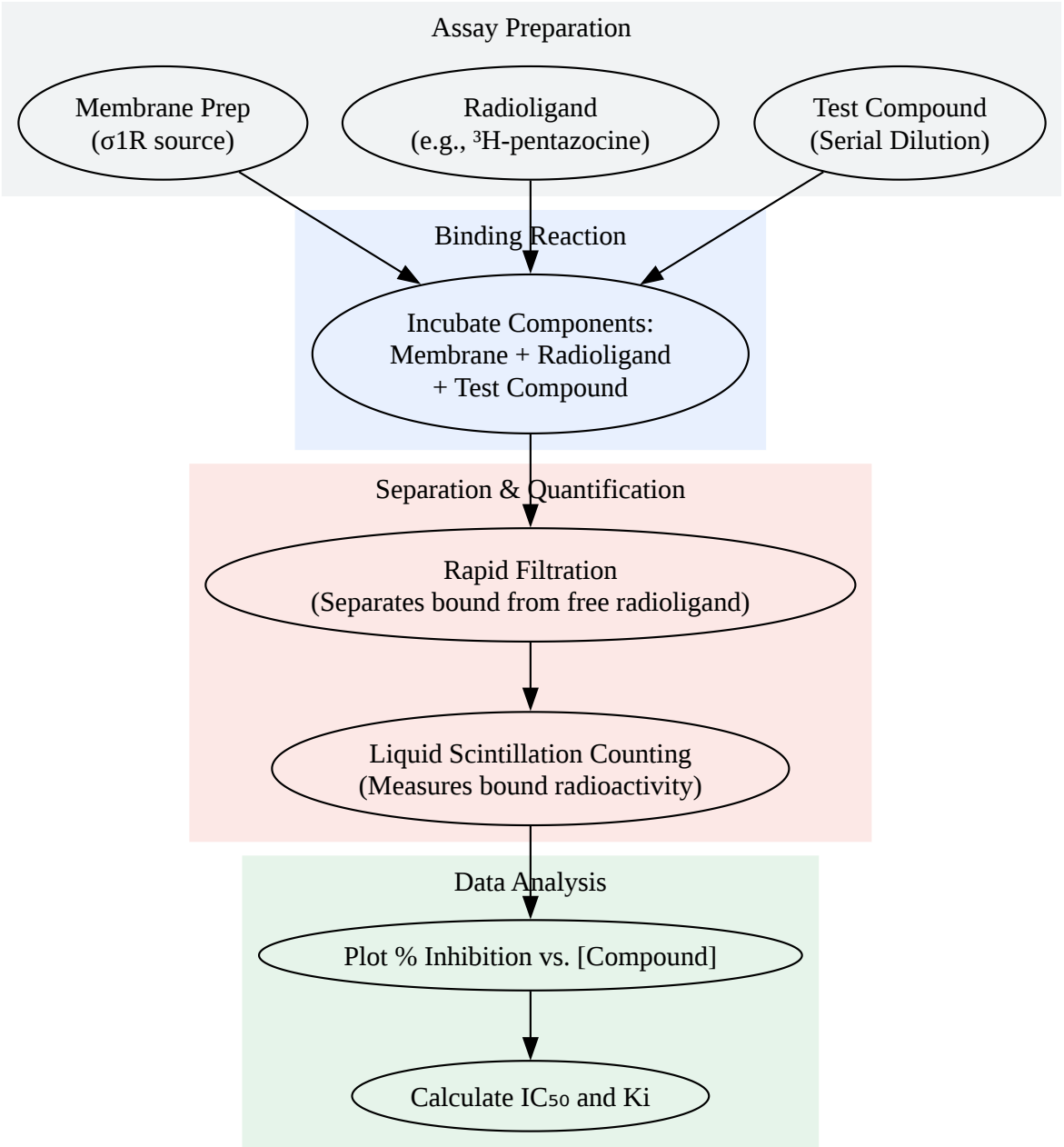
Part 2: Primary Target Deconvolution

Based on the foundational data, the following assays can be performed to test the primary hypotheses. All compound concentrations should be well below the determined CC_{50} value.

Hypothesis 1: Sigma-1 Receptor (σ1R) Modulation

Rationale: The σ1R is a chaperone protein at the mitochondria-associated ER membrane that modulates a variety of signaling pathways.[8] A competitive radioligand binding assay is the gold standard for determining if a compound directly interacts with the receptor's binding site.

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Protocol 3: σ1R Competitive Radioligand Binding Assay

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Objective: To determine the binding affinity (K_i) of the Test Compound for the σ1R.

Materials:

- Membrane preparation from cells overexpressing human σ1R (e.g., CHO-hσ1R) or from guinea pig brain.
- Radioligand: -pentazocine (a high-affinity σ1R ligand).
- Non-specific binding control: Haloperidol (10 µM final concentration).[8]
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- GF/B glass fiber filters.
- Scintillation cocktail and liquid scintillation counter.

Procedure:

- Reaction Setup: In a 96-well plate, combine:
  - Assay Buffer.
  - Test Compound at various concentrations (e.g., 0.1 nM to 10 µM).
  - -pentazocine at a concentration near its K_e (e.g., 1-2 nM).
  - Membrane preparation (50-100 µg protein).
  - Controls:
    - Total Binding: No Test Compound.
    - Non-Specific Binding (NSB): 10 µM Haloperidol instead of Test Compound.
- Incubation: Incubate the plate at 37°C for 120 minutes.
- Filtration: Rapidly filter the contents of each well through a pre-soaked GF/B filter using a cell harvester. Wash the filters 3 times with ice-cold Assay Buffer to remove unbound radioligand.

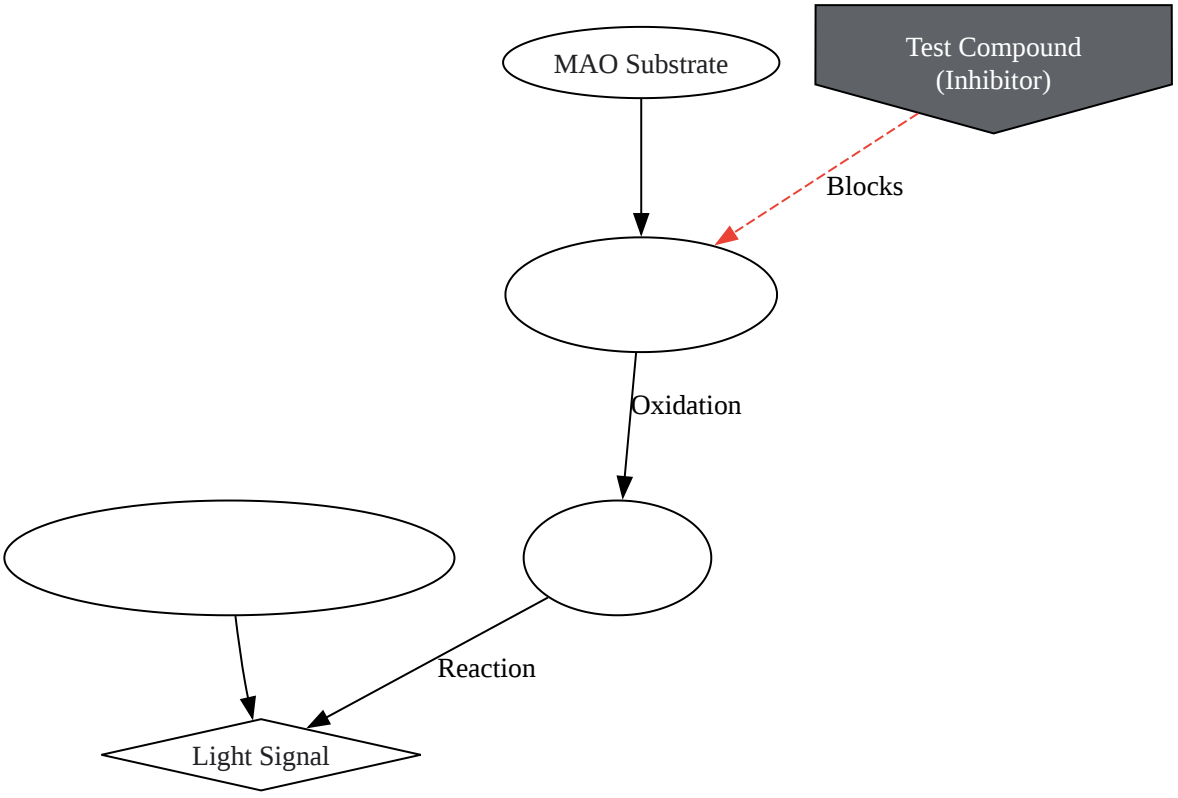
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- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity (in disintegrations per minute, DPM) using a liquid scintillation counter.
- Data Analysis:
  - Calculate Specific Binding = Total Binding (DPM) - NSB (DPM).
  - Calculate the percentage of inhibition for each concentration of the Test Compound: % Inhibition = 100 * (1 - (DPM_sample - DPM_NSB) / (DPM_total - DPM_NSB)).
  - Plot % Inhibition vs. log[Test Compound] and fit the data to a sigmoidal dose-response curve to determine the IC_{50}.
  - Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_e)$, where [L] is the concentration of the radioligand and K_e is its dissociation constant.

Hypothesis 2: Monoamine Oxidase (MAO) Inhibition

Rationale: MAO enzymes catalyze the oxidative deamination of monoamines, producing H_2O_2 as a byproduct.[9] Commercially available kits, such as MAO-Glo™, provide a robust, high-throughput method to measure enzyme activity by detecting H_2O_2 production via a luminescent or fluorescent signal.[6][10]

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Protocol 4: In Vitro MAO-A and MAO-B Inhibition Assay

Objective: To determine the IC_{50} values of the Test Compound for both MAO-A and MAO-B isoforms and to calculate its selectivity.

Materials:

- MAO-Glo™ Assay Kit (Promega) or similar, which includes:
  - Recombinant human MAO-A and MAO-B enzymes.

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  - MAO Substrates.
  - Luminogenic Detection Reagent.
  - Assay Buffer.
- Known inhibitors for controls: Clorgyline (MAO-A selective) and Selegiline (MAO-B selective).
- White, opaque 96-well assay plates.
- Luminometer.

Procedure:

- Assay Setup: The assay is run in parallel for MAO-A and MAO-B. For each enzyme:
  - Add Assay Buffer to wells.
  - Add serial dilutions of the Test Compound (e.g., 0.1 nM to 10 µM).
  - Include controls: Vehicle (DMSO), Clorgyline (for MAO-A), and Selegiline (for MAO-B).
- Enzyme Addition: Add the respective MAO enzyme (MAO-A or MAO-B) to each well and incubate for 15 minutes at room temperature to allow the compound to interact with the enzyme.
- Initiate Reaction: Add the MAO substrate to all wells to start the enzymatic reaction. Incubate for 60 minutes at room temperature.
- Signal Detection: Add the Luminogenic Detection Reagent to each well. This reagent stops the MAO reaction and initiates a coupled reaction that produces light in the presence of H_2O_2. Incubate for 20 minutes.
- Measurement: Measure the luminescence of each well using a plate reader.
- Data Analysis:
  - Calculate the percentage of inhibition relative to the vehicle control for each concentration.

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- Plot % Inhibition vs. log[Test Compound] for both MAO-A and MAO-B.
- Determine the IC_{50} value for each enzyme using non-linear regression.
- Calculate the Selectivity Index (SI): SI = IC_{50} (MAO-A) / IC_{50} (MAO-B). An SI > 10 suggests selectivity for MAO-B; an SI < 0.1 suggests selectivity for MAO-A.

Part 3: Data Interpretation and Next Steps

The collective data from these assays will provide a comprehensive initial profile of **4-[2-(2-Bromophenoxy)ethyl]morpholine**.

Assay	Key Parameter	Interpretation of High Potency
σ1R Binding	K_i (nM)	A low nanomolar K_i value indicates high binding affinity to the σ1R.
MAO-A Inhibition	IC_{50} (nM)	A low nanomolar IC_{50} value indicates potent inhibition of the MAO-A enzyme.
MAO-B Inhibition	IC_{50} (nM)	A low nanomolar IC_{50} value indicates potent inhibition of the MAO-B enzyme.
MAO Selectivity	Selectivity Index (SI)	SI > 10 or < 0.1 indicates significant selectivity for one isoform over the other.

Future Directions:

- If potent σ1R binding is confirmed (K_i < 100 nM): The next steps would involve functional assays to determine if the compound is an agonist, antagonist, or allosteric modulator.[11] This could include assays measuring neurite outgrowth in PC12 cells or assessing the modulation of ion channel activity.

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- If potent and selective MAO inhibition is found (IC_{50} < 100 nM, SI > 10 or < 0.1): Further studies should confirm the mechanism of inhibition (reversible vs. irreversible) through dialysis or enzyme kinetics studies.[10]

- If activity is observed in both assays: The compound may be a multi-target ligand. Further investigation into the potential therapeutic benefits of dual activity would be warranted.

- If no activity is observed: The initial hypotheses are incorrect. A broader screening campaign against a panel of CNS receptors and enzymes would be the logical next step to identify the compound's primary target(s).

This structured approach ensures that research efforts are data-driven, providing a robust foundation for the continued development and characterization of **4-[2-(2-Bromophenoxy)ethyl]morpholine**.

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